

Safeguarding Your Laboratory: Proper Disposal of FR 167653 (EDC) Free Base

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Compound of Interest

Compound Name: FR 167653 free base

Cat. No.: B1192867

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This document provides essential safety and logistical guidance for the proper disposal of **FR 167653 free base**, also known as 1-ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) free base. Adherence to these procedures is critical for ensuring personnel safety and environmental protection.

FR 167653 free base is a widely used carbodiimide crosslinker in biochemical research. Due to its reactivity and hazardous properties, including toxicity upon contact and severe aquatic toxicity, it necessitates careful handling and a dedicated disposal protocol.^{[1][2]} This guide outlines the necessary steps for the safe deactivation and disposal of this compound.

Key Safety and Handling Precautions

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat, when handling **FR 167653 free base**.^[3]
- **Ventilation:** Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any potential vapors.^[3]
- **Avoid Contact:** Prevent contact with skin, eyes, and clothing.^[3] In case of contact, immediately flush the affected area with copious amounts of water and seek medical attention.^[1]

- Moisture Sensitivity: **FR 167653 free base** is sensitive to moisture and air.^[3] Store in a tightly sealed container in a cool, dry place.

Quantitative Data Presentation

The following table summarizes key quantitative data for FR 167653 (EDC) free base.

Property	Value
Chemical Formula	C ₈ H ₁₇ N ₃
Molecular Weight	155.24 g/mol
Appearance	Clear, colorless to light-yellow liquid
CAS Number	1892-57-5
Density	0.877 g/mL at 20 °C
Aquatic Toxicity	Very toxic to aquatic life with long-lasting effects ^[1]

Experimental Protocol for the Disposal of FR 167653 Free Base

This protocol details the step-by-step procedure for the deactivation (quenching) of small quantities of **FR 167653 free base** in a laboratory setting prior to collection by a certified waste disposal service. The primary method of deactivation is through controlled hydrolysis, which is accelerated under acidic conditions.

Materials:

- FR 167653 free base** waste (neat or in a non-reactive organic solvent)
- 1% Acetic acid solution in water
- pH indicator strips or a calibrated pH meter

- Appropriate waste container, clearly labeled "Hazardous Waste: Deactivated FR 167653 (EDC)"
- Stir plate and stir bar
- Chemical fume hood

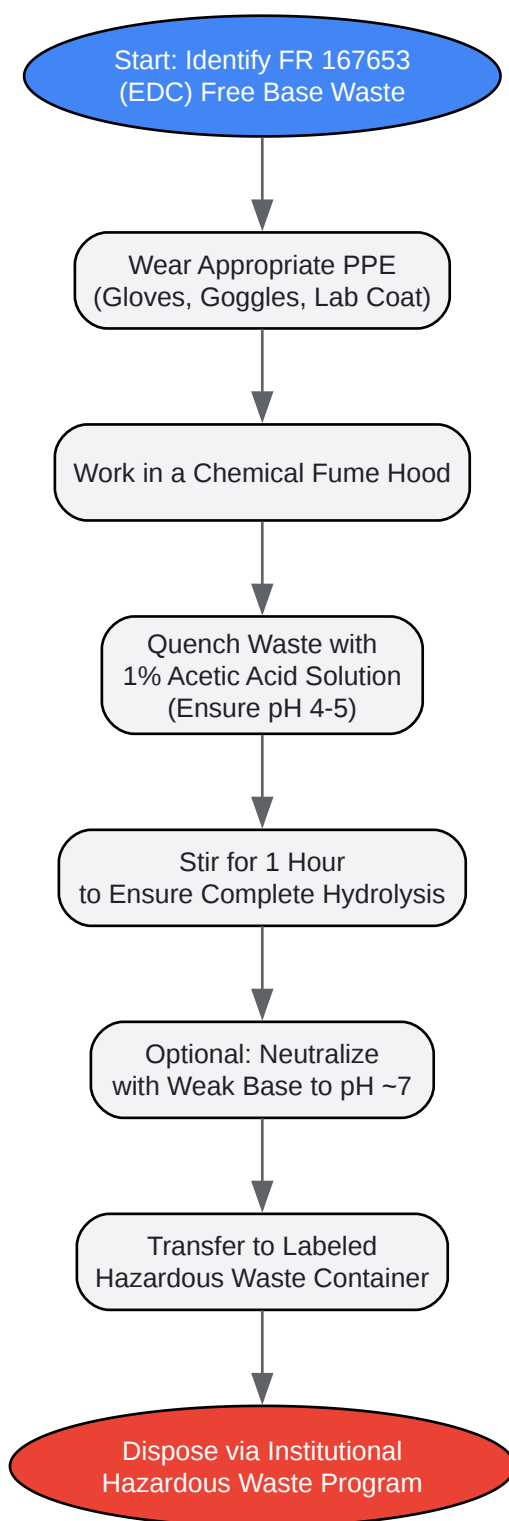
Procedure:

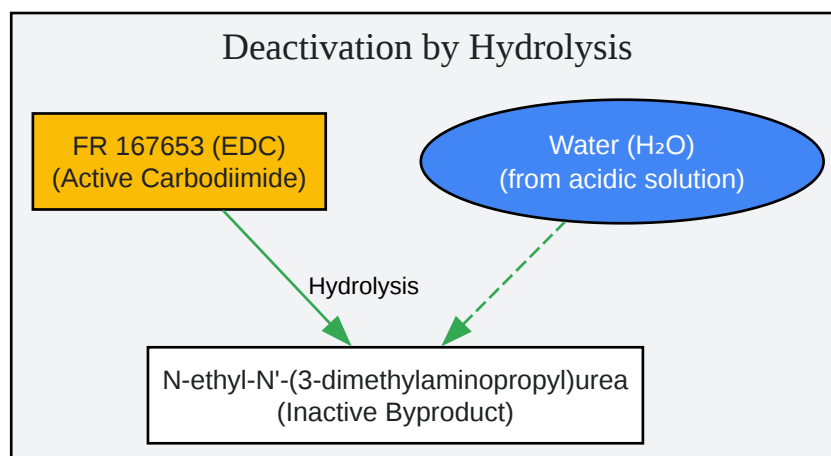
- Preparation: Perform all subsequent steps within a certified chemical fume hood. Ensure all necessary PPE is worn.
- Dilution (if necessary): If disposing of a concentrated or neat solution of **FR 167653 free base**, it is advisable to first dilute it with a water-miscible organic solvent (e.g., isopropanol, acetone) to better control the quenching reaction.
- Quenching via Hydrolysis:
 - Place the container with the **FR 167653 free base** waste on a stir plate and begin gentle stirring.
 - Slowly add the 1% acetic acid solution to the waste. A general rule is to add at least a 10-fold molar excess of water (from the aqueous acetic acid solution) relative to the amount of EDC. The decomposition of EDC is rapid at acidic pH.[4]
 - Monitor the pH of the solution. The hydrolysis of EDC is significantly faster at a pH of 4-5. [5] Adjust with additional 1% acetic acid if necessary to maintain an acidic pH.
- Reaction Time: Allow the mixture to stir for a minimum of one hour at room temperature to ensure complete hydrolysis and deactivation of the carbodiimide.
- Neutralization (Optional but Recommended): After the one-hour quenching period, you may choose to neutralize the solution by adding a weak base (e.g., sodium bicarbonate solution) until the pH is near neutral (pH 6-8). This is a good practice before transferring to the final waste container.
- Waste Collection:

- Transfer the deactivated solution to a clearly labeled hazardous waste container.
- The label should include the chemical name ("Deactivated 1-ethyl-3-(3-dimethylaminopropyl)carbodiimide"), the date of deactivation, and the primary hazards (e.g., "Aquatic Toxin").
- Final Disposal: The container with the deactivated **FR 167653 free base** should be disposed of through your institution's official hazardous waste management program.^[3] Do not pour down the drain.^[3]

Mandatory Visualizations

Disposal Workflow for **FR 167653 Free Base**





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